Analytical Methods for Methyl Octanoate at a Glance

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Compound Focus: **Methyl Octanoate**

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The table below summarizes the core characteristics, performance data, and applications of four analytical techniques identified for **methyl octanoate**.

Analytical Technique	Sample Preparation & Derivatization	Key Quantitative Performance	Primary Application & Advantages
SPME Arrow-GC-MS/MS [1]	**Solvent-free** headspace SPME Arrow extraction (DVB-PDMS fiber). Optimized conditions: pH 2, 70°C, 20 min. [1]	Low **method detection limits** (in the range of ng/L). High selectivity via **MRM** mode. [1]	Analysis of FAMEs in complex aqueous matrices (e.g., bioreactor water). **Green method**, minimal matrix effect, high sensitivity. [1]
GC-MS with Isobutanol Derivatization [2]	Direct transesterification in plasma using **acetyl chloride in isobutanol** (90°C, 60 min). Reduces volatility vs. methyl esters. [2]	**LLOQ**: ~0.43 µM. **Precision**: <9.3% RSD. Superior sensitivity and reduced contamination vs. methyl esterification. [2]	Precise analysis of plasma **octanoate enrichment** in stable isotope tracer studies. **Minimizes contamination**. [2]
Automated GC-FID [3]	Automated acid-catalyzed methylation with **BF_3/MeOH** (65°C, 20 min).	**Recovery**: ~94-101%. **Precision (RSD)**: 1.2% (automated) vs. 2.7%	High-throughput analysis of FAMEs in oils. **Improved precision,**

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Analytical Technique	Sample Preparation & Derivatization	Key Quantitative Performance	Primary Application & Advantages
	Scales down manual methods 50-fold. [3]	(manual). Excellent linearity. [3]	**reduced reagent use and time** through automation. [3]
GC-FID with Conventional Derivatization [4]	Lipid extraction ($CHCl_3$/MeOH) followed by derivatization with **BF_3/MeOH** in toluene (70°C, 90 min). [4]	**LOD/LOQ**: 0.21-0.54 µg/mL / 0.63-1.63 µg/mL. **Linearity**: R^2 > 0.9998. [4]	Reliable quantification of fatty acids in bee products and other complex matrices. Robust and well-established. [4]

Detailed Experimental Protocols

Here is a deeper dive into the methodologies for the two most distinct approaches: the green SPME method and the highly sensitive derivatization technique.

Rapid SPME Arrow-GC-MS/MS Method for Aqueous Samples [1]

This method is designed for the direct analysis of **methyl octanoate** in water, eliminating the need for solvents.

- **Sample Preparation**: The aqueous sample is adjusted to **pH 2** and placed in a headspace vial.
- **SPME Arrow Extraction**: A **DVB/PDMS SPME Arrow** fiber is exposed to the sample headspace at **70°C for 20 minutes** to adsorb the analytes.
- **GC-MS/MS Analysis**:
  - **Desorption**: The fiber is thermally desorbed in the GC injector at **250°C for 4 minutes**.
  - **Chromatography**: Separation is achieved using a **ZB-FAME capillary column** (30 m × 0.25 mm × 0.20 µm) and a temperature program (40°C for 5 min, then ramped to 210°C at 6°C/min).
  - **Detection & Quantification**: **MS/MS in MRM mode** is used for highly selective and sensitive detection.

Sensitive GC-MS Method for Plasma Octanoate Enrichment [2]

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This method prioritizes the accurate measurement of low levels of octanoate in biological plasma, using derivatization to improve sensitivity and avoid contamination.

- **Sample Preparation**:
  - Glassware is meticulously rinsed and baked to prevent contamination.
  - **100 µL of plasma** is used.
- **Derivatization**:
  - The sample is mixed with **200 µL of acetyl chloride in isobutanol** (3 mol/L).
  - The mixture is incubated at **90°C for 60 minutes** for transesterification.
  - After cooling, the derivatives are extracted into **250 µL of chloroform**.
- **GC-MS Analysis**:
  - The organic layer is analyzed by GC-MS for the octanoate isobutyl ester.
  - The use of isobutanol instead of methanol produces a less volatile derivative, reducing analytical losses and improving the accuracy of low-concentration measurements.

Workflow Diagrams

The following diagrams illustrate the core steps of the two main methodological approaches described above.

Workflow for SPME Arrow-GC-MS/MS Analysis

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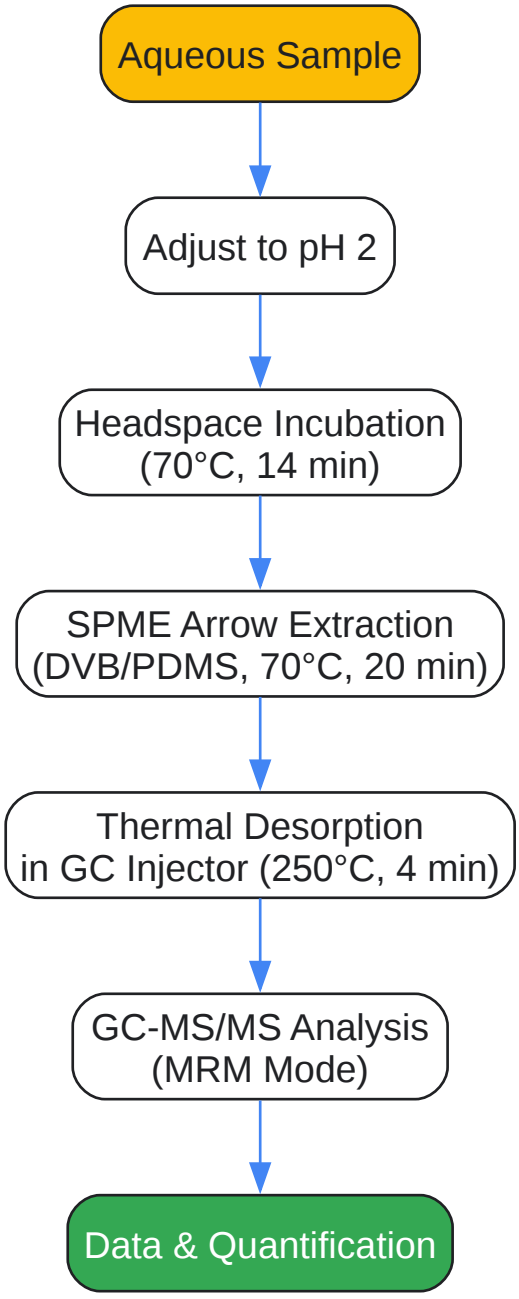

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Workflow for Plasma Octanoate Analysis via Derivatization

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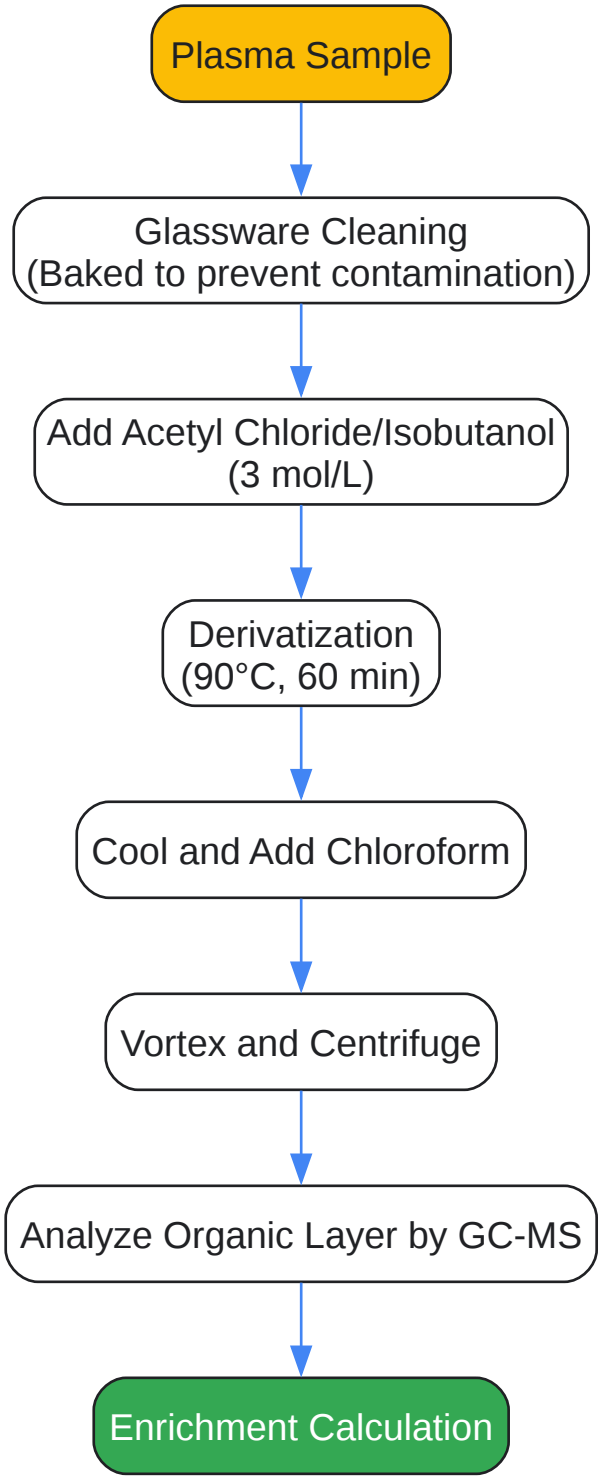

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Key Validation Parameters and Selection Guide

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When validating a method for **methyl octanoate**, you should establish the following performance characteristics, which are consistent across analytical guidance [5]:

- **Specificity**: No interference at the analyte's retention time.
- **Linearity and Range**: A **correlation coefficient (r) ≥ 0.999** is typically expected for the calibration curve. [5]
- **Accuracy**: Often assessed through recovery studies, with **98-102%** considered acceptable. [5]
- **Precision**: Includes **repeatability (RSD < 2%)** and intermediate precision (**RSD < 3%**). [5]
- **Sensitivity**: Determined by the **Limit of Detection (LOD)** and **Limit of Quantification (LOQ)**, generally based on signal-to-noise ratios of 3:1 and 10:1, respectively. [5]

To select the best method for your needs:

- For **high-throughput, green analysis** of aqueous samples → Choose the **SPME Arrow-GC-MS/MS** method. [1]
- For ultra-sensitive and precise measurement of **octanoate in complex biological matrices** like plasma → The **GC-MS with isobutanol derivatization** is more suitable. [2]
- For routine quality control where top-tier sensitivity is not critical → A validated **GC-FID** method offers a robust and cost-effective solution. [3] [4]

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